

Introduction: Contextualizing 2-Chloro-4-fluoropyridine

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Compound of Interest

Compound Name: 2-Chloro-4-fluoropyridine

Cat. No.: B1362352

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2-Chloro-4-fluoropyridine (CAS No: 34941-91-8) is a halogenated pyridine derivative that serves as a key building block in the synthesis of complex organic molecules.^[1] Its utility is particularly notable in the pharmaceutical and agrochemical industries, where it functions as a versatile intermediate.^[1] However, the same chemical reactivity that makes it valuable also necessitates a thorough understanding of its potential hazards.

This guide provides an in-depth analysis of the hazard profile of **2-Chloro-4-fluoropyridine** according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). As drug development professionals and researchers, a comprehensive grasp of GHS classifications is not merely a regulatory formality but a cornerstone of laboratory safety, enabling accurate risk assessment, the implementation of appropriate engineering controls, and the correct use of personal protective equipment (PPE). This document moves beyond a simple recitation of data to explain the scientific basis for each classification, empowering users to handle this chemical with the highest degree of safety and confidence.

Executive Summary: GHS Hazard Profile

2-Chloro-4-fluoropyridine is a hazardous chemical with significant acute toxicity, flammability, and irritant properties. The primary hazards are summarized below.

Hazard Class	GHS Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation	

Note: Some suppliers may classify this substance with H318 (Causes serious eye damage), which would necessitate the Corrosion pictogram. Users must always consult the specific Safety Data Sheet (SDS) from their supplier.[\[2\]](#)

Part 1: Physicochemical Hazards Analysis

The primary physical hazard associated with **2-Chloro-4-fluoropyridine** is its flammability.

Classification: Flammable Liquid, Category 3 (H226)

The GHS criteria for flammable liquids are based on the substance's flash point and boiling point. The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air.

- Causality of Classification: **2-Chloro-4-fluoropyridine** has a flash point of 54 °C (129.2 °F) and a boiling point of 140 °C (284 °F).[\[2\]](#)[\[3\]](#) According to GHS, a liquid with a flash point ≥ 23

°C and ≤ 60 °C is classified as a Category 3 Flammable Liquid. This classification mandates specific storage and handling protocols to mitigate fire risk.

Table 1: Relevant Physicochemical Properties[2][3][4]

Property	Value	Significance for GHS Classification
CAS Number	34941-91-8	Unique chemical identifier.
Molecular Formula	C ₅ H ₃ ClFN	Defines the elemental composition.
Molecular Weight	131.53 g/mol	Relevant for stoichiometric calculations.
Appearance	Colorless to almost colorless clear liquid	Physical state at standard conditions.
Boiling Point	140 °C @ 760 mmHg	Used in conjunction with flash point for flammability classification.
Flash Point	54 °C	Primary determinant for Flammable Liquid, Category 3 classification.
Density	~1.3 g/cm ³	Indicates it is denser than water.

Field-Proven Insights: The flash point of 54 °C means that even at temperatures achievable on a warm day or near heated equipment, the substance can release enough vapor to form a flammable mixture with air. Therefore, it is imperative to keep it away from all ignition sources, including heat, sparks, open flames, and hot surfaces, and to use non-sparking tools during handling.[1]

Part 2: Health Hazards Deep Dive

2-Chloro-4-fluoropyridine presents significant health hazards, primarily through acute toxicity and irritation.

Acute Toxicity: A Multi-Route Threat

This substance is classified as Toxic (Category 3) via oral, dermal, and inhalation routes.^[2] It is crucial to understand that Category 3 denotes a higher level of toxicity than Category 4 ("Harmful"). This distinction is critical for risk assessment and selection of PPE.

- H301: Toxic if swallowed
- H311: Toxic in contact with skin
- H331: Toxic if inhaled

Expertise & Experience: The triple classification for acute toxicity underscores that all routes of exposure are hazardous. The high vapor pressure suggested by its boiling point and flammability indicates a significant inhalation risk, making handling in a well-ventilated area, preferably a chemical fume hood, mandatory.^[1] Dermal absorption is also a critical risk; therefore, selection of appropriate chemical-resistant gloves (e.g., nitrile or neoprene) and protective clothing is non-negotiable.^[1]

Skin and Eye Irritation

- H315: Causes skin irritation (Category 2): This classification indicates that direct contact can cause inflammation, redness, and discomfort. Prolonged contact should be avoided, and any contaminated skin should be washed immediately and thoroughly with water.^[2]
- H319: Causes serious eye irritation (Category 2): Direct contact with the liquid or its vapors can cause significant, but reversible, eye irritation.^{[2][5]}

Trustworthiness & Data Variation: It is noteworthy that while many suppliers classify this chemical with H319, some use H318: Causes serious eye damage (Category 1).^[3] The distinction is critical: H319 implies reversible effects within 21 days, whereas H318 indicates a risk of irreversible damage or serious physical decay of vision. This discrepancy highlights the importance of a self-validating safety system: always adhere to the classification on the manufacturer's supplied SDS. The more conservative classification (H318) would mandate the GHS05 Corrosion pictogram and require more stringent eye protection, such as a face shield in addition to safety goggles.

Specific Target Organ Toxicity (STOT) - Single Exposure

- H335: May cause respiratory irritation (Category 3): Inhalation of vapors may lead to irritation of the nose, throat, and lungs.[2][5] This classification reinforces the need for robust engineering controls like fume hoods to minimize vapor concentrations in the breathing zone of researchers.[1]

Table 2: Summary of GHS Health Hazard Classifications

Hazard Class	GHS Category	Hazard Statement(s)	Key Considerations
Acute Toxicity	Category 3	H301, H311, H331	All routes of exposure are significant. Requires stringent containment.
Skin Irritation	Category 2	H315	Avoid all skin contact.
Eye Irritation	Category 2	H319 (or H318)	Vapors and liquid are hazardous to eyes. Potential for serious damage.
STOT - Single	Category 3	H335	Inhalation hazard; may irritate the respiratory system.

Part 3: Environmental Hazards Assessment

Based on currently available and aggregated public data, **2-Chloro-4-fluoropyridine** is not formally classified for environmental hazards under GHS. Safety data sheets note that it contains no substances known to be hazardous to the environment.[6] However, the absence of a classification does not equate to an absence of risk. Halogenated organic compounds can be persistent and toxic to aquatic life.

Authoritative Grounding: As a matter of sound scientific practice and regulatory compliance, the substance should not be released into the environment.[1][6] Disposal of **2-Chloro-4-**

fluoropyridine and any contaminated materials must be conducted in accordance with all local, regional, and national environmental regulations.^[1]

Part 4: GHS Labeling and Practical Application

A compliant GHS label synthesizes the hazard information into a clear, at-a-glance format.

Table 3: Complete GHS Label Elements for **2-Chloro-4-fluoropyridine**

Element	Description
Product Identifier	2-Chloro-4-fluoropyridine, CAS: 34941-91-8
Signal Word	Danger ^[2]
Hazard Pictograms	
Hazard Statements	H226: Flammable liquid and vapor. H301: Toxic if swallowed. H311: Toxic in contact with skin. H331: Toxic if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	Prevention: P210, P261, P270, P280, P264, P271 ^[2] Response: P301+P310, P303+P361+P353, P304+P340, P305+P351+P338, P311 ^[2] ^[6] Storage: P403+P233, P405 ^[2] ^[6] Disposal: P501 ^[3]

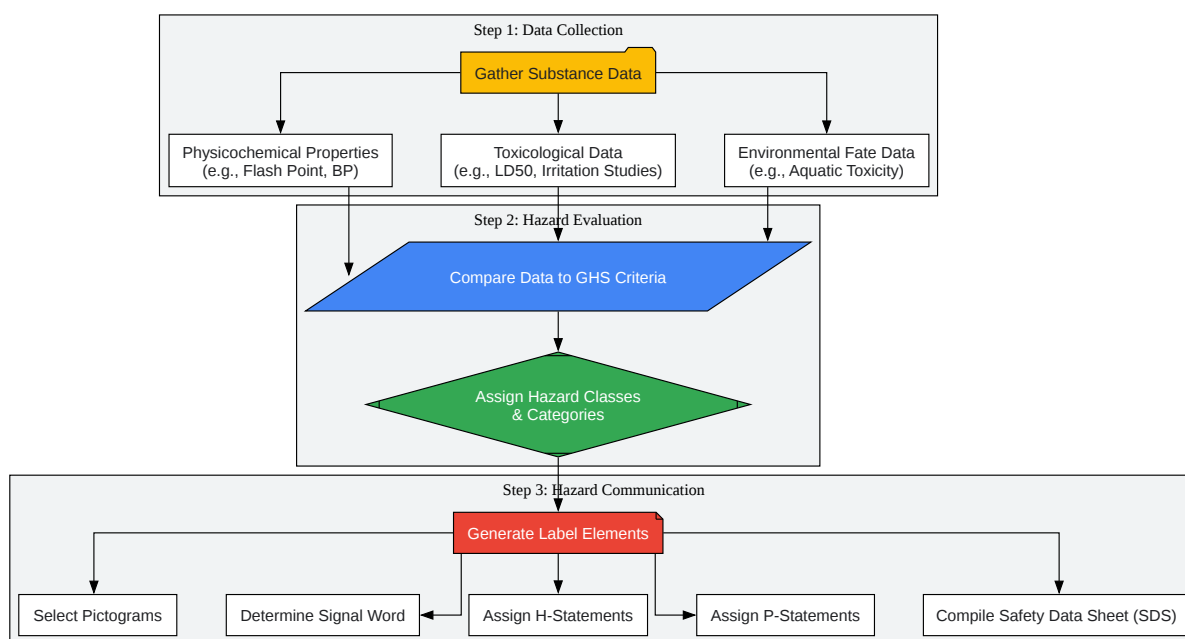
Experimental Protocol: Safe Handling Workflow

- **Risk Assessment:** Before any work, review the supplier's SDS. Identify the quantities to be used and the specific manipulations (e.g., heating, transferring).
- **Engineering Controls:** All work must be performed in a certified chemical fume hood to control inhalation exposure. Ensure a safety shower and eyewash station are immediately accessible.
- **Personal Protective Equipment (PPE):**

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Check breakthrough times.
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Body Protection: Wear a flame-resistant lab coat and appropriate protective clothing.
- Operational Safety:
 - Ground and bond containers during transfer to prevent static discharge.
 - Use only non-sparking tools.
 - Keep away from all ignition sources.[\[1\]](#)
- Waste Disposal: Collect all waste in a designated, properly labeled hazardous waste container for disposal by trained personnel according to institutional and environmental regulations.

Part 5: Methodological Considerations in Hazard Classification

The GHS classification for any chemical is not arbitrary; it is derived from a rigorous evaluation of scientific data. The diagram below illustrates the logical workflow for assigning a GHS classification to a substance like **2-Chloro-4-fluoropyridine**.



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Caption: GHS Classification Workflow from Data to Label.

This workflow emphasizes that the foundation of GHS is empirical data. The classification of **2-Chloro-4-fluoropyridine** as a "Flammable Liquid, Category 3" is a direct consequence of its measured flash point falling within the range defined by the GHS standards. Similarly, health hazard classifications are derived from toxicological studies.

Conclusion

The GHS classification of **2-Chloro-4-fluoropyridine** identifies it as a flammable liquid that is acutely toxic by all routes of exposure and causes significant skin, eye, and respiratory irritation. This detailed hazard profile is essential for establishing safe handling procedures, which must include the use of robust engineering controls like fume hoods, appropriate PPE, and strict avoidance of ignition sources. By understanding the scientific basis for each hazard classification, researchers and drug development professionals can effectively manage the risks associated with this valuable chemical intermediate, ensuring both personal safety and regulatory compliance. Always prioritize the Safety Data Sheet provided by your specific supplier as the ultimate source of truth for handling and safety information.

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